

Application Note: HPLC Method for Purity Analysis of 2,6-Dichlorobenzothiazole

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Compound of Interest

Compound Name: 2,6-Dichlorobenzothiazole

Cat. No.: B1293530

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Introduction

2,6-Dichlorobenzothiazole is a heterocyclic compound of interest in the chemical and pharmaceutical industries. As with any active pharmaceutical ingredient or key intermediate, ensuring its purity is critical for safety and efficacy. This application note describes a sensitive and specific reverse-phase high-performance liquid chromatography (RP-HPLC) method for the determination of the purity of **2,6-Dichlorobenzothiazole** and the separation of its potential process-related impurities and degradation products. The method is designed to be stability-indicating, capable of resolving the main component from its potential degradation products.

Experimental

A reversed-phase HPLC method was developed to provide a reliable analytical procedure for determining the purity of **2,6-Dichlorobenzothiazole**.

Instrumentation and Consumables

- HPLC System: A standard HPLC system with a quaternary pump, autosampler, column compartment, and a UV detector.
- Chromatography Data System (CDS): Suitable for data acquisition and processing.
- Analytical Balance: Capable of weighing to 0.01 mg.
- Volumetric Glassware: Class A.

- Solvents: HPLC grade acetonitrile and water.
- Reagents: HPLC grade phosphoric acid.

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	60% B to 80% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	15 minutes

Sample Preparation

- Standard Solution (100 µg/mL): Accurately weigh approximately 10 mg of **2,6-Dichlorobenzothiazole** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of acetonitrile and water (diluent).
- Sample Solution (100 µg/mL): Accurately weigh approximately 10 mg of the **2,6-Dichlorobenzothiazole** sample into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.

Method Validation Summary

The developed method was validated according to ICH guidelines to ensure its suitability for its intended purpose. The key validation parameters are summarized below.

Validation Parameter	Result
Specificity	The method is specific for 2,6-Dichlorobenzothiazole. No interference was observed from the blank or potential impurities at the retention time of the main peak.
Linearity	The method was found to be linear over a concentration range of 10-150 µg/mL with a correlation coefficient (r^2) > 0.999.
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	Repeatability < 1.0%, Intermediate Precision < 2.0%
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantitation (LOQ)	0.15 µg/mL
Robustness	The method was found to be robust with respect to minor changes in flow rate, column temperature, and mobile phase composition.

Forced Degradation Studies

Forced degradation studies were performed to demonstrate the stability-indicating nature of the method. **2,6-Dichlorobenzothiazole** was subjected to acid, base, oxidative, thermal, and photolytic stress conditions. The degradation products were well-resolved from the parent peak, confirming the method's stability-indicating capability.

Stress Condition	% Degradation
Acid (0.1 N HCl, 60°C, 4h)	~15%
Base (0.1 N NaOH, 60°C, 2h)	~20%
Oxidative (3% H ₂ O ₂ , RT, 24h)	~10%
Thermal (80°C, 48h)	~5%
Photolytic (ICH Q1B)	~8%

Conclusion

The developed RP-HPLC method is simple, specific, accurate, and precise for the determination of the purity of **2,6-Dichlorobenzothiazole**. The method is also stability-indicating and can be used for routine quality control analysis and stability studies.

Protocol: Purity Determination of 2,6-Dichlorobenzothiazole by HPLC

1.0 Objective

To provide a detailed procedure for the determination of the purity of **2,6-Dichlorobenzothiazole** by reverse-phase HPLC.

2.0 Scope

This protocol is applicable to the analysis of **2,6-Dichlorobenzothiazole** raw material and in-process samples.

3.0 Materials and Equipment

- **2,6-Dichlorobenzothiazole** Reference Standard and Sample
- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)

- Phosphoric Acid (AR Grade)
- HPLC system with UV detector
- C18 column (4.6 x 150 mm, 5 μ m)
- Analytical balance
- Volumetric flasks (100 mL)
- Pipettes
- Syringe filters (0.45 μ m)

4.0 Chromatographic Conditions

Refer to the Chromatographic Conditions table in the Application Note above.

5.0 Procedure

5.1 Preparation of Mobile Phase

- Mobile Phase A (0.1% Phosphoric Acid in Water): Add 1.0 mL of phosphoric acid to 1000 mL of HPLC grade water and mix well.
- Mobile Phase B (Acetonitrile): Use HPLC grade acetonitrile.
- Degas both mobile phases before use.

5.2 Preparation of Diluent

- Mix acetonitrile and water in a 50:50 ratio.

5.3 Preparation of Standard Solution (100 μ g/mL)

- Accurately weigh about 10 mg of **2,6-Dichlorobenzothiazole** reference standard into a 100 mL volumetric flask.
- Add approximately 70 mL of diluent and sonicate for 5 minutes to dissolve.

- Allow the solution to cool to room temperature.
- Make up the volume to 100 mL with the diluent and mix well.
- Filter the solution through a 0.45 μ m syringe filter before injection.

5.4 Preparation of Sample Solution (100 μ g/mL)

- Accurately weigh about 10 mg of the **2,6-Dichlorobenzothiazole** sample into a 100 mL volumetric flask.
- Follow steps 5.3.2 to 5.3.5.

5.5 System Suitability

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the diluent as a blank to ensure no interfering peaks are present.
- Make five replicate injections of the standard solution.
- The system is suitable for use if the following criteria are met:
 - Tailing Factor: Not more than 2.0
 - Theoretical Plates: Not less than 2000
 - % RSD for peak area: Not more than 2.0%

5.6 Analysis

- Inject the prepared standard and sample solutions into the chromatograph.
- Record the chromatograms and measure the peak areas.

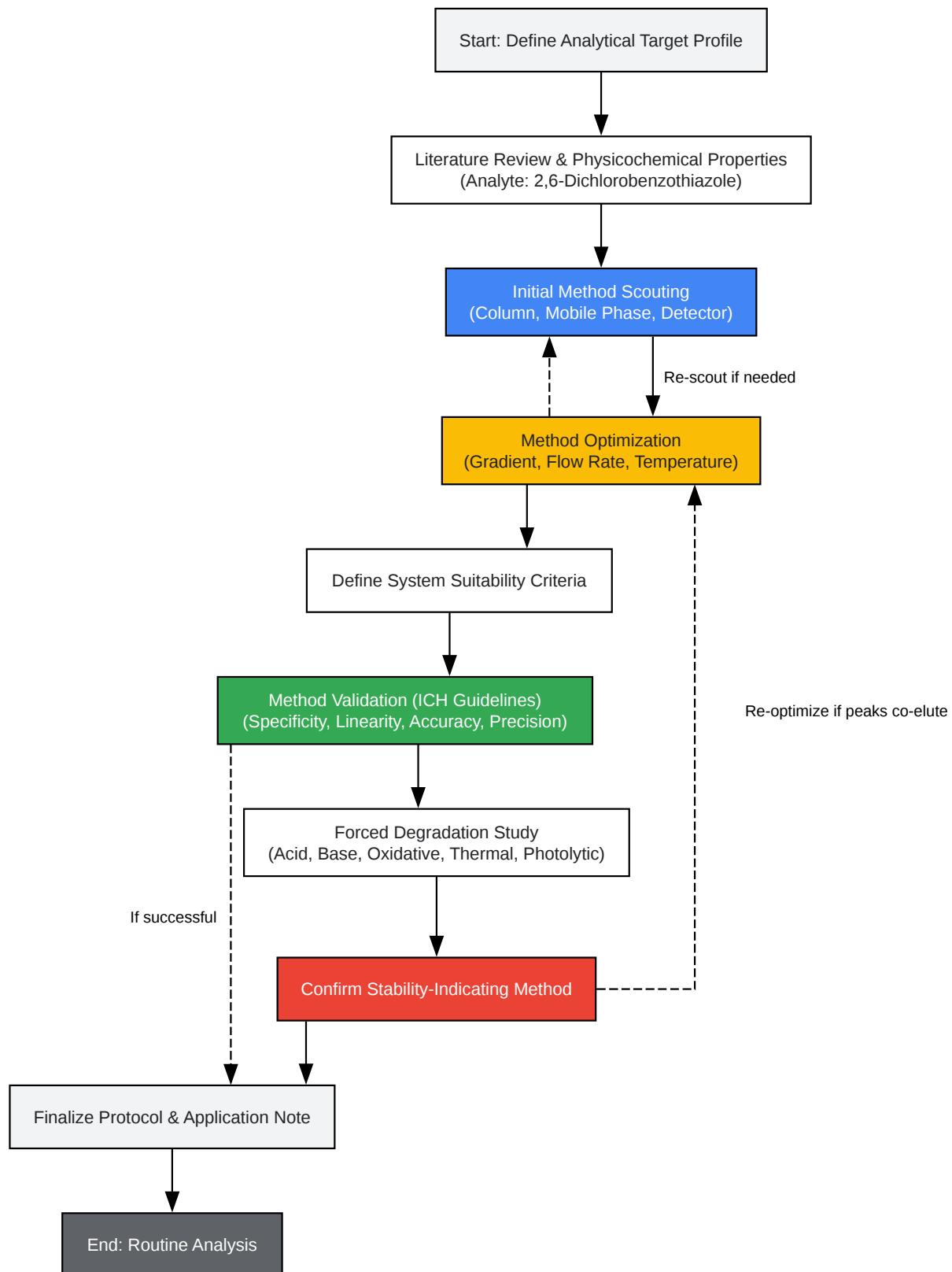
6.0 Calculation

Calculate the purity of the **2,6-Dichlorobenzothiazole** sample using the following formula:

Where:

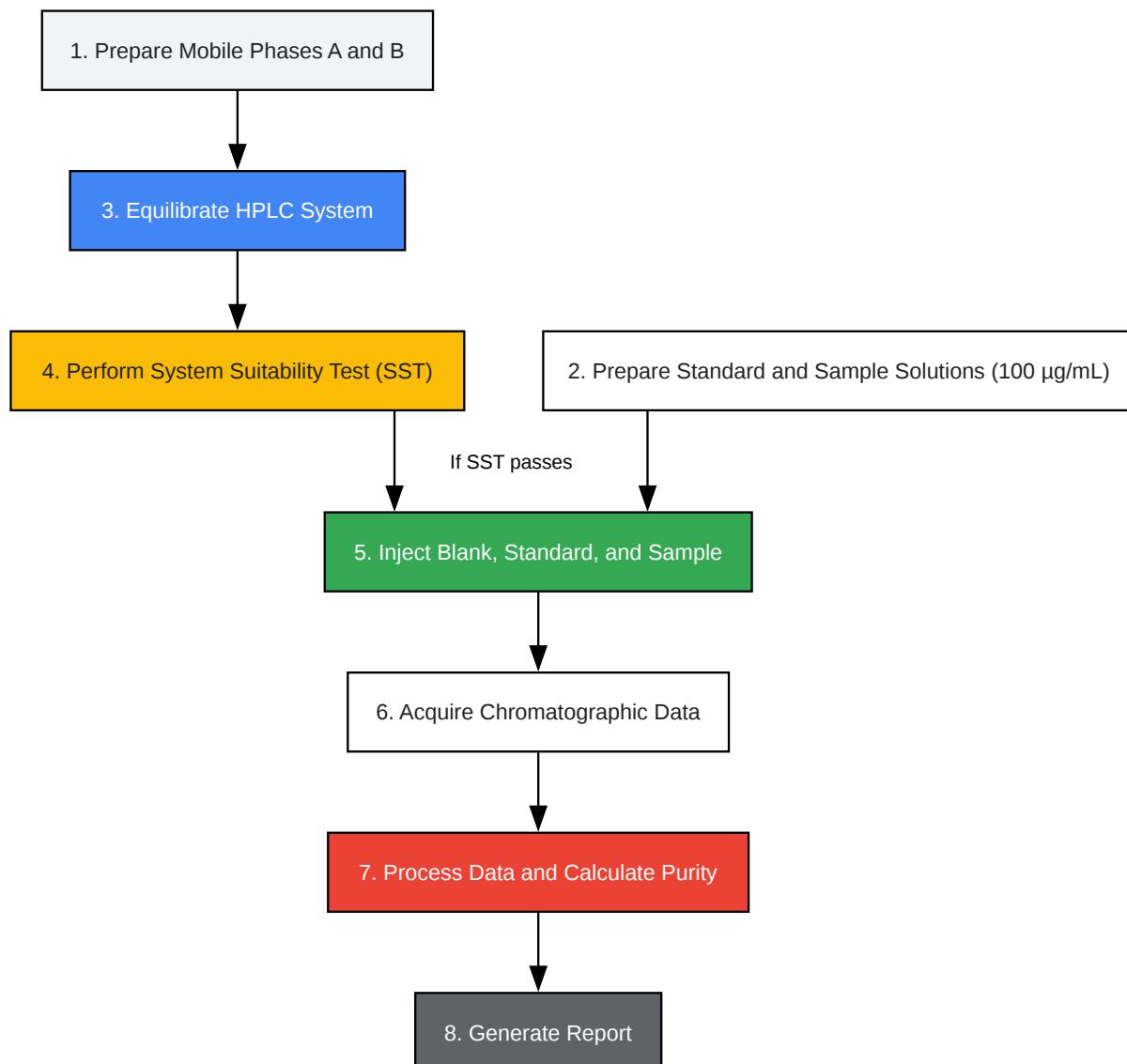
- Area_sample: Peak area of **2,6-Dichlorobenzothiazole** in the sample solution.
- Area_standard: Average peak area of **2,6-Dichlorobenzothiazole** in the standard solution.
- Conc_standard: Concentration of the standard solution ($\mu\text{g/mL}$).
- Conc_sample: Concentration of the sample solution ($\mu\text{g/mL}$).
- Purity_standard: Purity of the reference standard (%).

Visualizations



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Caption: Workflow for HPLC Method Development and Validation.



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Caption: Protocol for the HPLC analysis of **2,6-Dichlorobenzothiazole**.

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